

Technical Guide: Differentiating Heparin Disaccharide II-S and III-S

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Compound of Interest

Compound Name: Heparin disaccharide III-S

Cat. No.: B1238874

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Content Type: Technical Whitepaper Subject: Structural Glycobiology & Analytical Chemistry
Audience: Senior Scientists, QC Analysts, and Pharmacologists

Executive Summary

In the quality control and structural characterization of Heparin and Low Molecular Weight Heparin (LMWH), enzymatic depolymerization yields a complex mixture of unsaturated disaccharides. Among these, Disaccharide II-S and Disaccharide III-S represent the critical "di-sulfated" intermediates.

While they share the same molecular weight and net charge, they differ fundamentally in their sulfation regiospecificity:

- II-S (

UA–GlcNS(6S)): Sulfated at the N-position and C6-position of the glucosamine.

- III-S (

UA(2S)–GlcNS): Sulfated at the N-position of the glucosamine and C2-position of the uronic acid.

Distinguishing these isomers is vital for mapping the biosynthetic consistency of heparin batches and understanding the specific domain structures (NA, NS, and NA/NS domains) responsible for protein binding affinity.

Structural Chemistry & Nomenclature

The nomenclature for heparin disaccharides typically follows the "Sigma" or "V-Labs" convention, where the Roman numeral indicates the O-sulfation pattern and the letter suffix indicates the N-substitution.

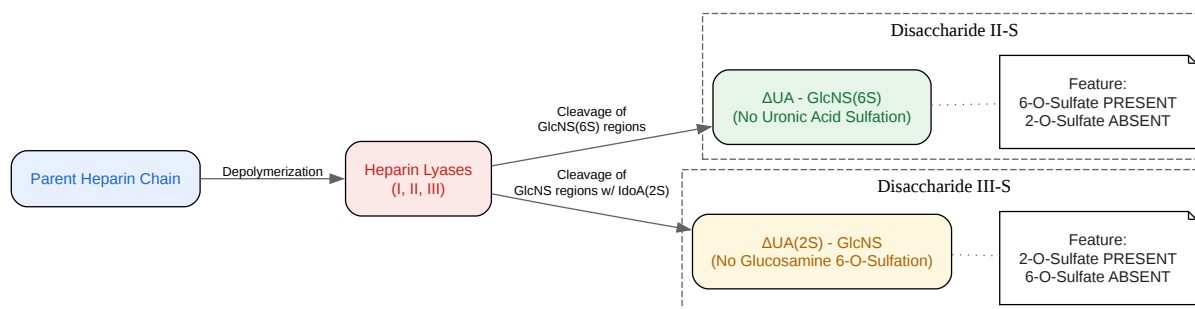
Chemical Structures

Both molecules are produced by the action of bacterial heparin lyases (Heparinase I, II, III) on heparin, resulting in a C4–C5 double bond on the non-reducing end uronic acid (UA).

Feature	Disaccharide II-S	Disaccharide III-S
Common Code	Di-diS (or II-S)	Di-diS (or III-S)
IUPAC Shorthand	UA–GlcNS(6S)	UA(2S)–GlcNS
Molecular Weight	~563.35 Da (Na salt)	~563.35 Da (Na salt)
N-Substituent	N-Sulfated (GlcNS)	N-Sulfated (GlcNS)
Uronic Acid	Unsulfated (UA)	2-O-Sulfated (UA2S)
Glucosamine	6-O-Sulfated (GlcNS6S)	Unsulfated at C6 (GlcNS)
Net Charge (pH 7)	-3 (COO ⁻ , NS ⁻ , 6S ⁻)	-3 (COO ⁻ , NS ⁻ , 2S ⁻)

Visualization of Structural Differences

The following diagram illustrates the specific functional group variations.



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Figure 1: Structural divergence of II-S and III-S post-enzymatic digestion. Note the mutually exclusive O-sulfation sites.

Analytical Differentiation (SAX-HPLC)

Separating II-S and III-S is a benchmark for column performance in Strong Anion Exchange (SAX) chromatography. While they have the same net charge, the spatial distribution of that charge affects their interaction with the stationary phase.

Elution Logic

In standard SAX protocols (e.g., Propac PA1 column with NaCl gradient at pH 3.5–4.0):

- Interaction: The 2-O-sulfate on the uronic acid (III-S) is spatially distinct from the 6-O-sulfate on the glucosamine (II-S).
- Order: Typically, II-S elutes before III-S.
 - Note: Elution order can shift depending on buffer pH and the specific counter-ion (e.g., perchlorate vs. chloride), but the II-S < III-S order is standard for NaCl gradients.

- Resolution: These peaks often elute closely together, sandwiched between the mono-sulfated (IV-S) and tri-sulfated (I-S) disaccharides.

Quantitative Comparison Table

Parameter	Disaccharide II-S	Disaccharide III-S
Abundance in Heparin	Moderate (~2–5%)	Low/Rare (<2%)
Abundance in HS	Variable	Higher than in Heparin
Retention Time (Relative)	Elutes Earlier	Elutes Later
UV Max	232 nm (due to 4,5 unsaturation)	232 nm
Biosynthetic Origin	Failure of 2-O-sulfotransferase or 6-O-sulfation of GlcNS	Failure of 6-O-sulfotransferase on IdoA2S-GlcNS

Experimental Protocol: Digestion & Analysis

Objective: Isolate and quantify II-S and III-S from a heparin sample.

Reagents & Equipment

- Enzymes: Recombinant Heparinase I, II, and III (Bacterial origin: *Flavobacterium heparinum*).
- Buffer: 50 mM Sodium Acetate, 2 mM CaCl₂, pH 7.0.
- Column: Thermo Scientific ProPac PA1 (4 × 250 mm) or equivalent high-resolution SAX.

Workflow

- Digestion:
 - Dissolve 100 µg Heparin in 100 µL digestion buffer.
 - Add 5 mIU each of Heparinase I, II, and III.

- Incubate at 37°C for 24–48 hours to ensure complete depolymerization.
- Expert Insight: Incomplete digestion often leaves tetrasaccharides that co-elute with sulfated disaccharides. Ensure Heparinase II activity is high, as it cleaves the widest range of linkages.
- Termination:
 - Boil for 2 minutes or filter through a 10 kDa MWCO spin filter to remove enzymes.
- HPLC Separation:
 - Mobile Phase A: H₂O (pH adjusted to 3.5 with HCl).
 - Mobile Phase B: 2.0 M NaCl (pH 3.5).
 - Gradient: 0% to 100% B over 60 minutes (linear).
 - Detection: UV at 232 nm.

Data Interpretation[4][5][6][7]

- Peak Identification: Use commercial standards (Sigma-Aldrich/Merck H9017 for II-S and H1003 for III-S) to spike the sample.
- Calculation:

Biological & Pharmaceutical Relevance[2][5][8][9][10][11][12][13]

Biosynthetic Implications

The presence of III-S (

UA2S-GlcNS) indicates a specific biosynthetic pathway where the glucosamine 6-O-sulfotransferase (6-OST) did not act on the precursor. Conversely, II-S implies the uronyl 2-O-sulfotransferase (2-OST) was skipped.

- Heparin: Predominantly Tri-sulfated (I-S). High levels of II-S or III-S suggest "undersulfation" relative to the gold standard.
- Heparan Sulfate (HS): Richer in II-S and III-S varieties, reflecting its more domain-structured and less sulfated nature compared to mast-cell heparin.

Drug Quality Control (QC)

In the production of LMWH (e.g., Enoxaparin, Dalteparin):

- The ratio of II-S to III-S is a fingerprint of the starting porcine mucosal heparin source.
- Significant deviations in these minor disaccharides can indicate species adulteration (e.g., bovine vs. porcine) or process variations.

References

- Sigma-Aldrich.Heparin Disaccharide II-S Sodium Salt Product Information.
- Sigma-Aldrich.**Heparin Disaccharide III-S** Sodium Salt Product Information.
- National Institutes of Health (NIH).Heparin and Heparan Sulfate: Analyzing Structure and Microheterogeneity.
- PubChem.Heparin Disaccharide II-S (Compound Summary). [1]
- Frontiers in Medicine.SAX-HPLC and HSQC NMR Spectroscopy: Orthogonal Methods for Characterizing Heparin Batches.

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Sources

- 1. Heparin disaccharide II-H 136098-02-7 [sigmaaldrich.com]

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